

Analytical Application Note: 3-(3-Fluoro-benzyl)-benzoic Acid

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Compound of Interest

Compound Name: 3-(3-Fluoro-benzyl)-benzoic acid

CAS No.: 886569-96-6

Cat. No.: B1445402

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Reference Standard Protocol for Impurity Profiling & Structural Elucidation

Strategic Context & Application

3-(3-Fluoro-benzyl)-benzoic acid (CAS: 157644-46-5) represents a critical class of Regioisomeric Reference Standards. In the synthesis of soluble Guanylate Cyclase (sGC) stimulators (e.g., structural analogs of Riociguat or Vericiguat) and certain PARP inhibitors, the ortho-fluorobenzyl moiety is often the pharmacophore of interest.

Consequently, the meta-fluoro analog (the subject of this guide) serves a vital role as a Process Impurity Standard. Its presence must be rigorously quantified to ensure the regioselectivity of the benzylation reaction during API synthesis.

Why this specific standard matters:

- **Regio-Selectivity Control:** It validates that the benzylation occurred at the intended position (usually ortho) and not the meta position.

- **Regulatory Compliance:** ICH Q3A/Q3B guidelines require identification of impurities >0.10%. This standard allows for the definitive retention time marking of the meta-isomer impurity.
- **Ionization Behavior:** As a benzoic acid derivative, its retention is highly pH-dependent, requiring robust buffering strategies.

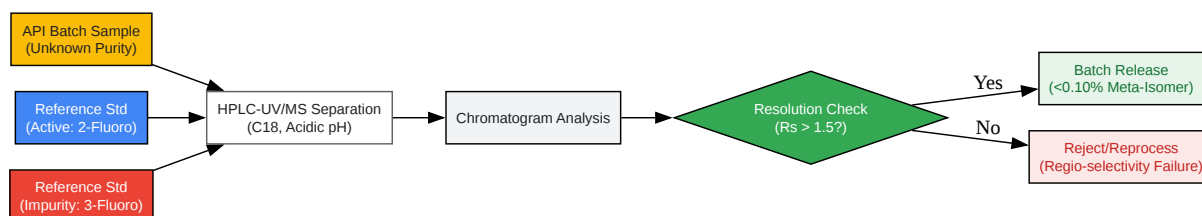
Chemical Profile & Properties

Data summarized for analytical method setup.

Parameter	Specification	Analytical Implication
Chemical Name	3-(3-Fluoro-benzyl)-benzoic acid	Target Analyte
CAS Number	157644-46-5	Unique Identifier
Molecular Formula	C ₁₄ H ₁₁ FO ₂	MW: 230.23 g/mol
Functional Groups	Carboxylic Acid (-COOH), Fluorine (-F)	Acidic pKa (~4.0 - 4.2); Electrophilic aromatic substitution patterns.
Solubility	DMSO, Methanol, Acetonitrile	Sample Diluent: Use 50:50 MeOH:Water or pure MeOH. Avoid 100% Water.
UV Maxima	~210 nm, ~254 nm	Detection: 210 nm for trace sensitivity; 254 nm for specificity.
LogP (Predicted)	~3.5	Retention: Strongly retained on C18; requires high % organic to elute.

Analytical Workflow Visualization

The following diagram outlines the logical flow for using this standard to validate an API batch, distinguishing the meta-isomer (Impurity) from the ortho-isomer (Active).



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Figure 1: Analytical workflow for distinguishing regioisomers using the **3-(3-Fluoro-benzyl)-benzoic acid** standard.

Protocol A: HPLC-UV Purity & Isomer Resolution

Objective: To separate **3-(3-Fluoro-benzyl)-benzoic acid** from its structural isomers and synthetic precursors.

Chromatographic Conditions[1][2][3][4][5]

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 150 x 4.6 mm, 3.5 μ m or 5 μ m.
 - Rationale: The "End-capped" feature reduces silanol interactions with the carboxylic acid, improving peak symmetry.
- Mobile Phase A: 0.1% Phosphoric Acid (H_3PO_4) in Water.
 - Rationale: Low pH (< 2.5) suppresses ionization of the benzoic acid (keeping it neutral), which increases retention and prevents peak tailing.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.

- Injection Volume: 5 - 10 μ L.
- Detection: UV @ 220 nm (Sensitivity) and 254 nm (Selectivity).

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold (Elute polar salts)
15.0	20	80	Linear Gradient
18.0	5	95	Wash Step
20.0	5	95	Hold
20.1	90	10	Re-equilibration
25.0	90	10	End

Standard Preparation

- Stock Solution (1.0 mg/mL): Weigh 10 mg of **3-(3-Fluoro-benzyl)-benzoic acid** into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile (sonicate if necessary).
- Working Standard (50 μ g/mL): Dilute 500 μ L of Stock Solution into 9.5 mL of Mobile Phase A:B (50:50).
 - Note: Ensure the diluent matches the initial gradient conditions partially to prevent "solvent shock" and peak distortion.

Protocol B: LC-MS/MS Identification

Objective: Definitive structural confirmation and trace impurity analysis (< 0.05%).

Mass Spectrometry Parameters[3][5][6]

- Ionization Source: Electrospray Ionization (ESI).

- Polarity:Negative Mode (ESI-).
 - Scientific Logic:[1][2][3][4] Carboxylic acids deprotonate readily to form . Positive mode is often less sensitive for acidic species unless adducts (e.g.,) are targeted.
- Precursor Ion: m/z 229.06 .
- Key Transitions (MRM):
 - Quantifier: 229.1 → 185.1 (Loss of CO₂).
 - Qualifier: 229.1 → 109.0 (Cleavage of the benzyl group).

Mobile Phase Modification

- Replace H₃PO₄: Phosphoric acid is non-volatile and will ruin the MS source.
- New Mobile Phase A: 0.1% Formic Acid in Water.[5]
- New Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Note: Retention times will shift slightly compared to the Phosphate method due to pH differences (Formic acid pH ~2.7 vs Phosphate pH ~2.0).

System Suitability & Validation (Self-Validating Logic)

To ensure the data is trustworthy (Trustworthiness), the system must pass specific "Stress Tests" before analyzing samples.

The "Resolution Mixture" Test

You cannot validate this method using the standard alone. You must prove it separates the meta isomer from the ortho isomer.

- Create a Mix: Spike the **3-(3-Fluoro-benzyl)-benzoic acid** (Impurity) into a solution of the 2-Fluoro analog (Active) at a 1:1 ratio.
- Acceptance Criteria:
 - Resolution (R_s):
(Baseline separation).
 - Tailing Factor (T_F):
(If $T_F > 1.5$, increase the acid concentration in MP A).

Linearity & Range[9][10]

- Prepare 5 concentrations: 50%, 75%, 100%, 125%, and 150% of the target concentration.
- Correlation Coefficient (r): Must be > 0.99 .

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary silanol interactions; pH too high.	Use a "Shield" or "End-capped" column. Lower pH of MP A to 2.0 using Phosphate buffer.
Split Peaks	Sample solvent too strong (e.g., 100% ACN injection).	Dilute sample in 50:50 Water:ACN.
Retention Time Drift	Temperature fluctuation or column equilibration.	Use a column oven at 30°C. Ensure 5+ column volumes of equilibration between runs.
Low Sensitivity (MS)	Ion suppression.	Switch from Methanol to Acetonitrile (better desolvation). Ensure ESI Negative mode is used.

References

- ICH Harmonised Tripartite Guideline. (2005).[6] Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation.[7][6]
- Thermo Fisher Scientific. (2014). Fast analysis of benzoic acids using a reversed-phase HPLC-UV method. Application Note.
- Sigma-Aldrich. (n.d.). 3-(Fluorosulfonyl)benzoic acid Product Analysis. (Used for structural analog comparison).
- PubChem. (n.d.). Riociguat (Structure and Impurity Context).[2][4][8][9] National Library of Medicine.
- Helix Chromatography. (n.d.). HPLC Methods for analysis of Benzoic acid.[5]

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Sources

- [1. helixchrom.com](https://helixchrom.com) [helixchrom.com]
- [2. openpr.com](https://openpr.com) [openpr.com]
- [3. CN105294686A - Preparation method of riociguat - Google Patents](#) [patents.google.com]
- [4. CN104530044A - Method for synthesizing riociguat - Google Patents](#) [patents.google.com]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. database.ich.org](https://database.ich.org) [database.ich.org]
- [7. ICH Official web site : ICH](https://www.ich.org) [[ich.org](https://www.ich.org)]
- [8. Overview of Riociguat and Its Role in the Treatment of Pulmonary Hypertension - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [9. synthinkchemicals.com](https://synthinkchemicals.com) [synthinkchemicals.com]
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